

Application Notes and Protocols for 5-Ph-IAA-AM

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Compound of Interest

Compound Name: 5-Ph-IAA-AM

Cat. No.: B10830078

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Introduction

5-Ph-IAA-AM is a membrane-permeable acetoxymethyl (AM) ester prodrug of 5-Ph-IAA.[1][2] Intracellular esterases hydrolyze the AM group, releasing 5-Ph-IAA, a potent and selective ligand for the auxin-inducible degron 2 (AID2) system.[1] This system allows for the rapid and controlled degradation of proteins tagged with a mini auxin-inducible degron (mAID).[3] The addition of the AM group enhances the permeability of 5-Ph-IAA, making it particularly effective for applications in organisms with less permeable barriers, such as *C. elegans* embryos. This document provides detailed protocols for the preparation of **5-Ph-IAA-AM** stock solutions for research applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for **5-Ph-IAA-AM**.

Table 1: Physicochemical Properties of **5-Ph-IAA-AM**

Property	Value	Reference
Chemical Name	5-Phenyl-1H-indole-3-acetic acid acetoxymethyl ester	
Molecular Weight	323.34 g/mol	
Formula	C ₁₉ H ₁₇ NO ₄	
Appearance	White to off-white solid	
Purity	≥98%	
CAS Number	2990123-10-7	

Table 2: Solubility of **5-Ph-IAA-AM**

Solvent	Maximum Concentration	Reference
DMSO	100 mg/mL (309.27 mM)	
(ultrasonication may be needed)		
Ethanol	10 mM	

Table 3: Stock Solution Preparation Examples

Desired Concentration	Mass of 5-Ph-IAA-AM	Volume of DMSO
50 mM	5 mg	310 µL
10 mM	1 mg	309.3 µL
5 mM	1 mg	618.5 µL
1 mM	1 mg	3.09 mL

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **5-Ph-IAA-AM** in DMSO

This protocol describes the preparation of a 50 mM stock solution, a commonly used concentration in research applications.

Materials:

- **5-Ph-IAA-AM** powder
- Anhydrous or newly opened dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated micropipettes and tips
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing:** Carefully weigh 5 mg of **5-Ph-IAA-AM** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 310 μ L of anhydrous DMSO to the microcentrifuge tube containing the **5-Ph-IAA-AM** powder.
- **Dissolution:** Close the tube tightly and vortex the mixture until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.
- **Aliquoting:** Aliquot the stock solution into smaller volumes in sterile, light-protective microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Safety Precautions:

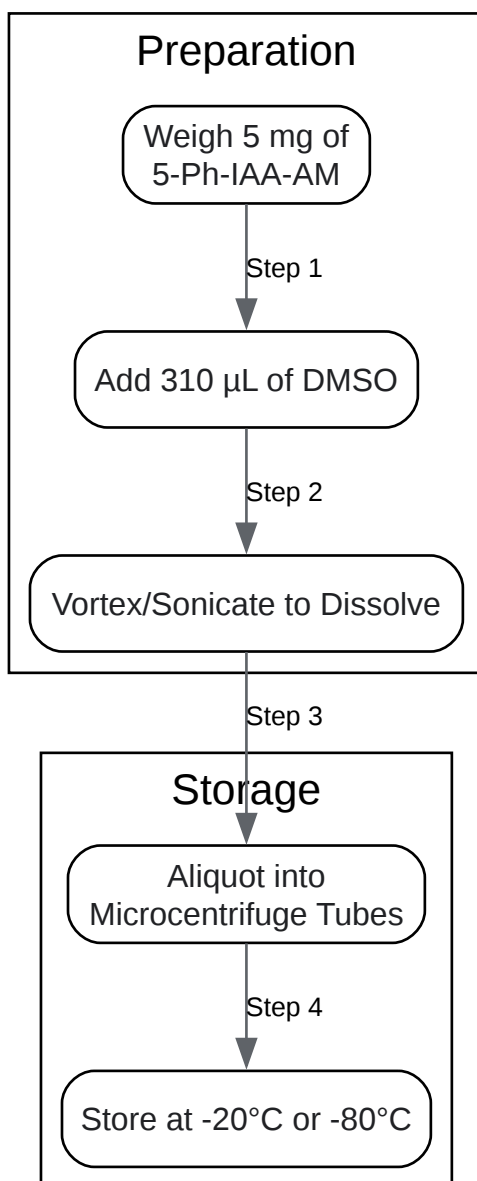
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

- Handle **5-Ph-IAA-AM** in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Visualizations

Diagram 1: Experimental Workflow for Stock Solution Preparation

Workflow for 5-Ph-IAA-AM Stock Solution Preparation

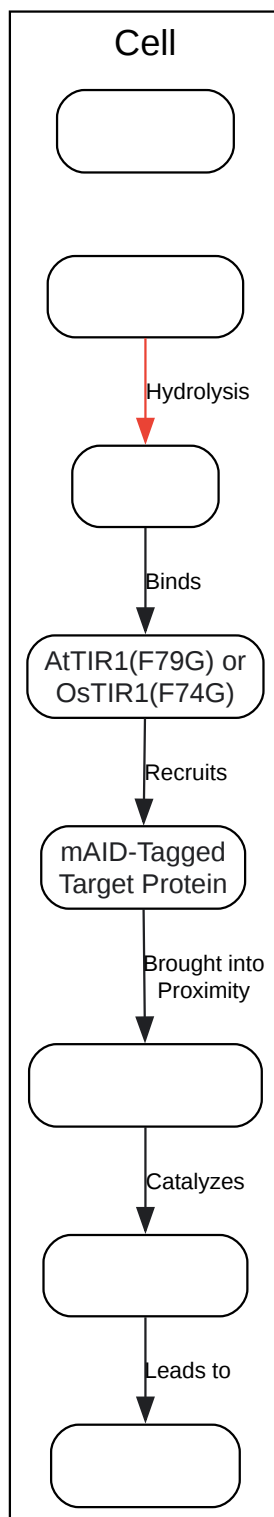


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Workflow for preparing **5-Ph-IAA-AM** stock solution.

Diagram 2: Signaling Pathway of **5-Ph-IAA-AM** in the AID2 System

Mechanism of Action of 5-Ph-IAA-AM in the AID2 System



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Mechanism of **5-Ph-IAA-AM**-induced protein degradation.

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References

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